

Application Notes and Protocols for Surgical Implantation of Biocryl™ Screws

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Compound of Interest

Compound Name: *Biocryl*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the surgical implantation technique for **Biocryl™** screws, with a focus on the **Biocryl Rapide™** biocomposite material. The information is intended to guide researchers and professionals in understanding the material properties, surgical procedures, and biological interactions of these implants.

Introduction to Biocryl™ Screws

Biocryl™ screws are bioabsorbable medical implants used for fixation in various orthopedic procedures, most notably in anterior cruciate ligament (ACL) reconstruction. The screws are composed of **Biocryl Rapide™**, a biocomposite material consisting of 70% Poly(L-lactide-co-glycolide) (PLGA) and 30% β -Tricalcium Phosphate (β -TCP).[1][2] This composition is designed to provide robust initial fixation while gradually being resorbed and replaced by bone over time.[2][3] The proprietary Micro-Particle Dispersion (MPD) manufacturing process ensures a homogenous blend of PLGA and β -TCP particles, which is critical for the material's strength and resorption properties.[1][2]

The PLGA component, a copolymer of polylactic acid (PLA) and polyglycolic acid (PGA), facilitates a controlled and faster degradation compared to materials made of pure PLA.[4][5] The β -TCP component is an osteoconductive ceramic that promotes bone ingrowth as the PLGA matrix resorbs.[1][2] This combination of materials aims to provide a temporary scaffold for tissue healing that is eventually replaced by the patient's own bone.[4]

Quantitative Data

The following tables summarize key quantitative data related to the material composition, available sizes, and biomechanical performance of **Biocryl**™ screws, specifically the MILAGRO™ Advance Interference Screw which is made from **Biocryl** Rapide™.

Table 1: Material Composition of Biocryl Rapide™

Component	Percentage by Weight
Poly(L-lactide-co-glycolide) (PLGA)	70%
β-Tricalcium Phosphate (β-TCP)	30%

Table 2: Available Dimensions of MILAGRO™ Advance Interference Screws

Diameter (mm)	Length (mm)
7	23
8	23
9	23, 30
10	23, 30
11	23, 30
12	35

[Source: Clinical Gate, Musculoskeletal Key][4]

Table 3: Biomechanical Performance Data

Parameter	Value
Mean Pull-Out Strength (MILAGRO™ vs. original Biocryl™)	890 N vs. 650 N

[Source: Roundtable Discussion - The interference screw has been redefined.][4]

Experimental Protocols

The following is a generalized protocol for the surgical implantation of a **Biocryl™** interference screw (e.g., MILAGRO™ Advance Interference Screw) for ACL reconstruction with a bone-tendon-bone (BTB) graft. This protocol is a synthesis of information from various surgical technique guides and should be adapted by qualified professionals based on patient-specific factors.

Pre-operative Preparation

- Graft Preparation:
 - Harvest the BTB autograft or prepare the allograft.
 - Drill a hole in each bone block approximately 10 mm from the edge.
 - Keep the graft under tension and hydrated with sterile saline until implantation.[6]
- Patient Positioning and Portal Placement:
 - Position the patient supine with the operative knee flexed.
 - Establish standard arthroscopic portals (anterolateral for viewing, anteromedial for working).[7]

Surgical Procedure: Femoral Fixation

- Femoral Tunnel Preparation:

- Create the femoral tunnel using an anteromedial portal technique to the desired diameter, as determined by the graft size.[\[6\]](#)
- Ensure the tunnel is positioned anatomically within the native ACL footprint.[\[7\]](#)
- Graft Passage:
 - Pass the graft into the femoral tunnel.
- Screw Selection and Insertion:
 - Select a MILAGRO™ Advance Interference Screw with a diameter typically 2 mm smaller than the femoral tunnel diameter and a length of 23 mm.[\[6\]](#)
 - With the knee flexed between 110 and 120 degrees, maintain tension on the sutures to keep the graft fully seated in the tunnel.[\[6\]](#)
 - Tapping: It is recommended to tap the full length of the intended screw placement to ease insertion and reduce stress on the screw.[\[6\]](#)
 - Insert the screw over a guidewire, advancing it until it is fully seated and provides secure fixation of the bone block.

Surgical Procedure: Tibial Fixation

- Tibial Tunnel Preparation:
 - Create the tibial tunnel, ensuring the final diameter matches the graft diameter. Tunnel dilation is recommended.[\[6\]](#)
- Screw Selection and Insertion:
 - Select a MILAGRO™ Advance Interference Screw with a diameter typically 1 mm smaller than the tibial tunnel diameter and a length of 30 to 35 mm.[\[6\]](#)
 - Apply approximately 10-15 lbs of distal tension on the BTB graft sutures.[\[5\]](#)

- Cycle the knee through a full range of motion approximately 20 times to pre-tension the graft.[5]
- Tapping: As with the femoral side, tapping the tibial tunnel is recommended.[6]
- Insert the screw over a guidewire until it is fully seated, providing secure interference fixation of the bone block within the tibial tunnel.

Post-operative Care

- Post-operative care should follow standard protocols for ACL reconstruction, including weight-bearing restrictions and a structured rehabilitation program.

Visualizations

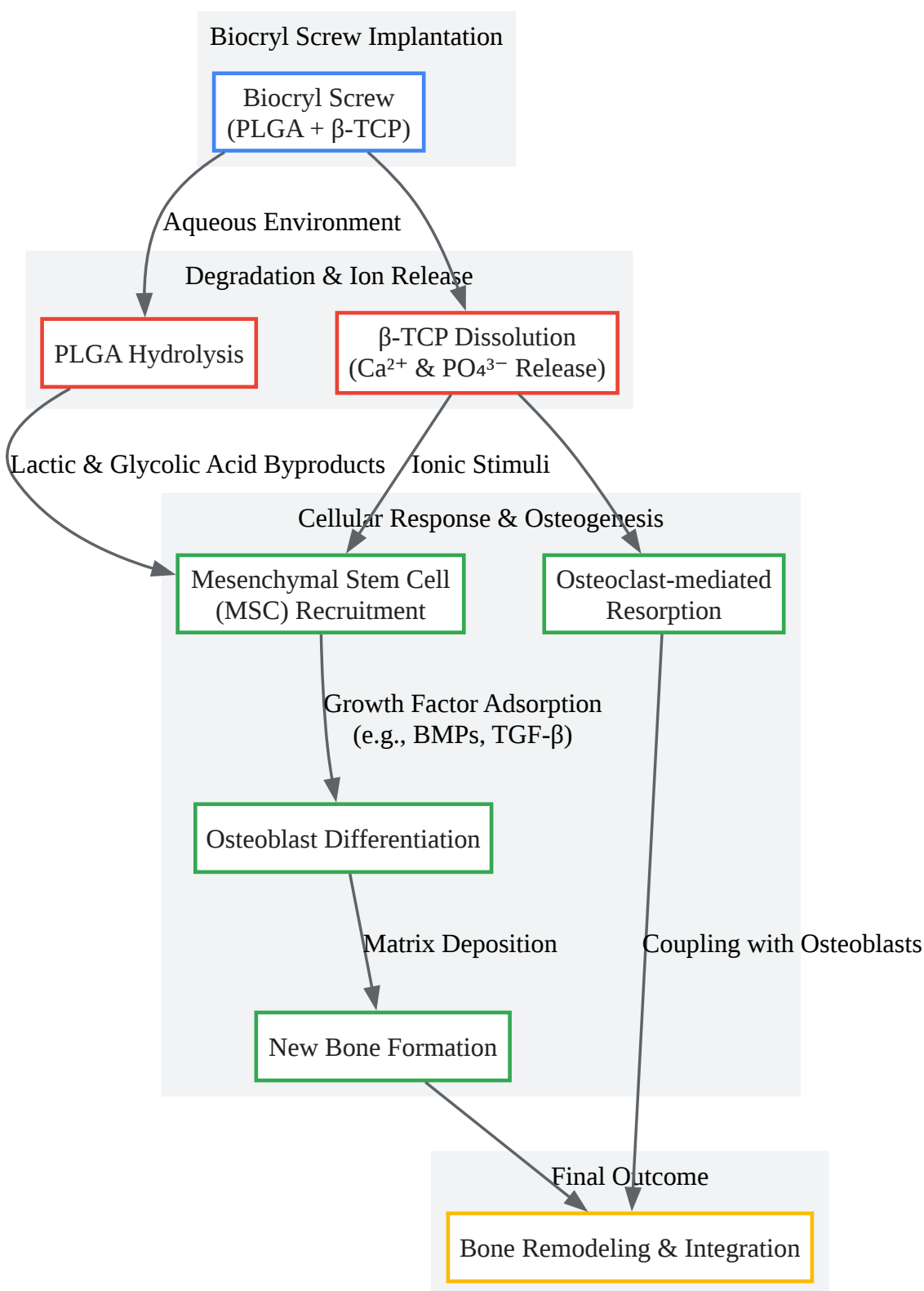
Surgical Workflow



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Caption: Surgical workflow for **Biocryl™** screw implantation in ACL reconstruction.

Biological Response and Osteointegration



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Caption: Biological response to **Biocryl™** screw implantation leading to osteointegration.

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